

# Isopropyl 2-methoxyacetate: A Technical Guide to Research Applications

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## Compound of Interest

Compound Name: *Isopropyl 2-methoxyacetate*

Cat. No.: *B189238*

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## Abstract

**Isopropyl 2-methoxyacetate**, a versatile ester, is gaining traction in various research and industrial applications. This technical guide provides an in-depth overview of its chemical properties, synthesis, and notable research applications, with a particular focus on its role as an efficient acylating agent in biocatalytic processes for the synthesis of chiral amines. This document is intended to serve as a comprehensive resource for researchers and professionals in organic synthesis, drug discovery, and materials science, offering detailed experimental protocols, quantitative data, and visual representations of key processes.

## Chemical and Physical Properties

**Isopropyl 2-methoxyacetate** is a colorless to pale yellow liquid with a characteristically fruity odor.<sup>[1]</sup> It is an organic compound classified as an ester.<sup>[1]</sup> Its solubility in organic solvents and low solubility in water are typical for esters of its class.<sup>[1]</sup> A summary of its key physicochemical properties is presented in Table 1.

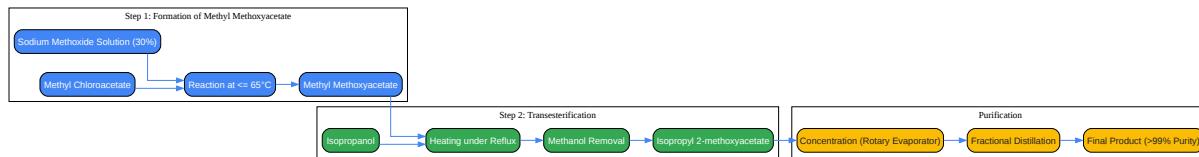
Table 1: Physicochemical Properties of **Isopropyl 2-methoxyacetate**

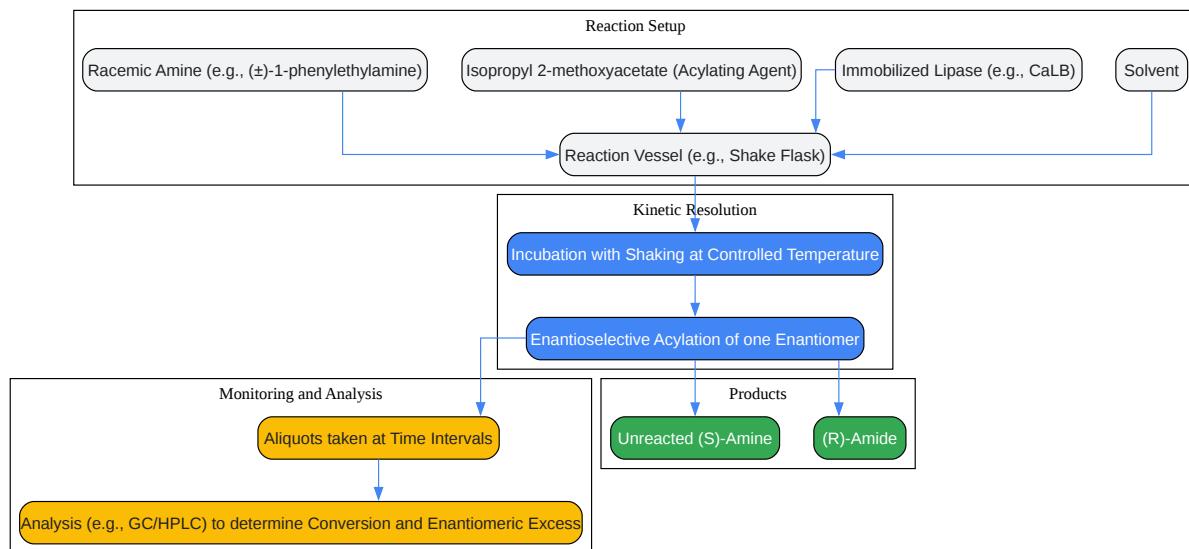
Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>3</sub>	[2][3]
Molecular Weight	132.16 g/mol	[2][3]
CAS Number	17640-21-0	[4]
Boiling Point	160.0 ± 13.0 °C (Predicted)	[5]
Density	0.959 ± 0.06 g/cm <sup>3</sup> (Predicted)	[5]
Topological Polar Surface Area	35.5 Å <sup>2</sup>	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	4	[2]
Storage Temperature	2-8°C	[6]

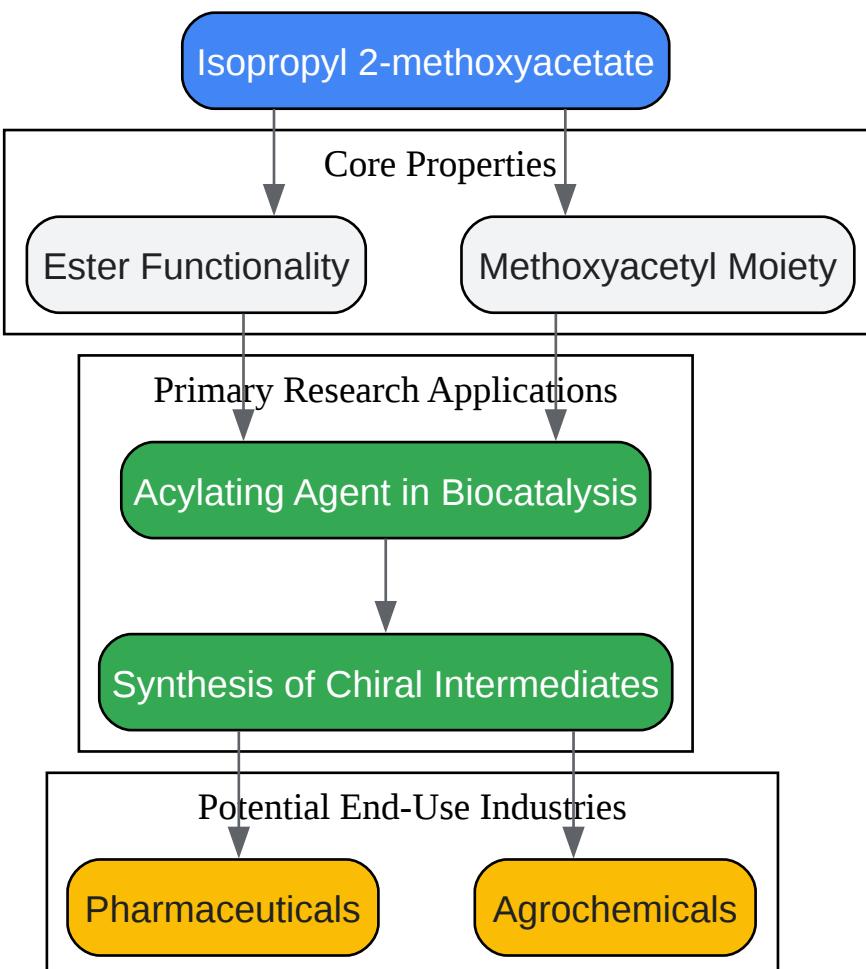
## Synthesis of Isopropyl 2-methoxyacetate

A common and efficient method for the synthesis of **Isopropyl 2-methoxyacetate** involves a two-step process, as detailed in U.S. Patent US06143920.[7] The first step is the formation of methyl methoxyacetate, followed by a transesterification reaction with isopropanol.[7]

## Synthesis Workflow







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- To cite this document: BenchChem. [Isopropyl 2-methoxyacetate: A Technical Guide to Research Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b189238#potential-research-applications-of-isopropyl-2-methoxyacetate>]

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